

Application Note: HPLC Analysis of (2-Bromo-4,6-dimethylphenoxy)acetic acid

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Compound of Interest

Compound Name: (2-Bromo-4,6-dimethylphenoxy)acetic acid

Cat. No.: B1330757

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Abstract

This application note details a robust and reliable method for the quantitative analysis of **(2-Bromo-4,6-dimethylphenoxy)acetic acid** using High-Performance Liquid Chromatography (HPLC) with UV detection. The described protocol is suitable for the determination of the compound in research and quality control settings. The method utilizes a reversed-phase C18 column and an isocratic mobile phase, ensuring reproducible and accurate results.

Introduction

(2-Bromo-4,6-dimethylphenoxy)acetic acid is a substituted phenoxyacetic acid derivative. Compounds of this class are of interest in medicinal chemistry and drug development due to their potential biological activities. Accurate and precise analytical methods are crucial for the characterization, quantification, and quality control of such compounds. This document provides a detailed protocol for the HPLC analysis of **(2-Bromo-4,6-dimethylphenoxy)acetic acid**, including sample preparation, chromatographic conditions, and data analysis.

Experimental Protocol

Materials and Reagents

- (2-Bromo-4,6-dimethylphenoxy)acetic acid** reference standard (purity $\geq 98\%$)

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid ($\geq 98\%$)
- Methanol (HPLC grade)
- 0.45 μm syringe filters

Instrumentation

A standard HPLC system equipped with a UV-Vis detector, autosampler, and column oven is required.

- HPLC System: Agilent 1260 Infinity II or equivalent
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size)
- Detector: UV-Vis Detector

Chromatographic Conditions

The following chromatographic conditions have been optimized for the analysis of **(2-Bromo-4,6-dimethylphenoxy)acetic acid**:

Parameter	Condition
Mobile Phase	Acetonitrile : Water (60:40, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μL
Detection Wavelength	220 nm
Run Time	10 minutes

Standard Solution Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **(2-Bromo-4,6-dimethylphenoxy)acetic acid** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

- Accurately weigh the sample containing **(2-Bromo-4,6-dimethylphenoxy)acetic acid**.
- Dissolve the sample in a suitable solvent (e.g., methanol or mobile phase) to achieve a theoretical concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Data Presentation

The following tables summarize the expected quantitative data for the HPLC analysis of **(2-Bromo-4,6-dimethylphenoxy)acetic acid** based on typical method performance for similar compounds.

Table 1: System Suitability Parameters

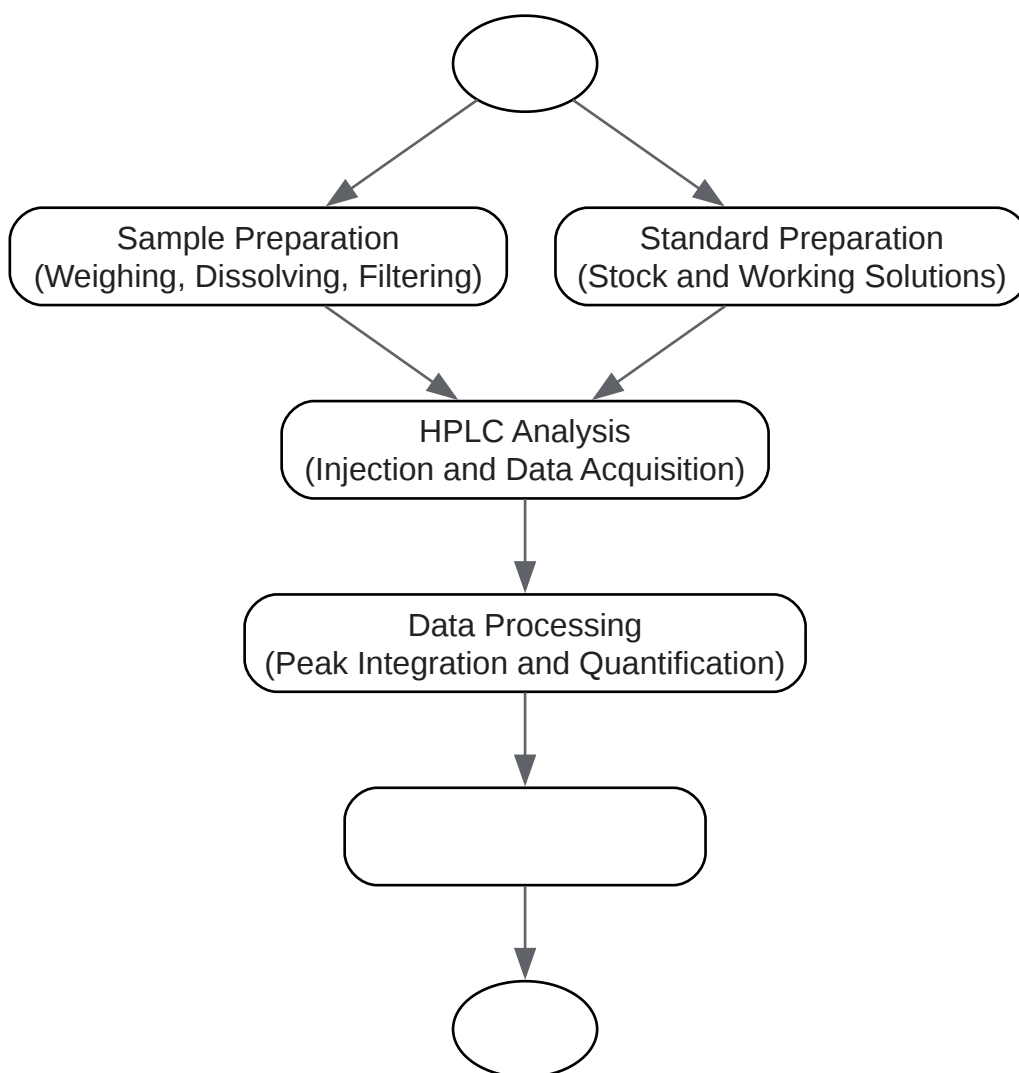
Parameter	Acceptance Criteria	Typical Result
Tailing Factor (T)	≤ 2.0	1.2
Theoretical Plates (N)	≥ 2000	5500
Retention Time (RT)	-	~ 5.8 min

Table 2: Method Validation Parameters

Parameter	Result
Linearity (Correlation Coefficient, r^2)	≥ 0.999
Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	0.3 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.0 $\mu\text{g/mL}$
Precision (%RSD)	$< 2\%$
Accuracy (% Recovery)	98 - 102%

Visualizations

Chemical Structure



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